

Application Notes and Protocols: Preparation of Elmycin D Stock Solution

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Compound of Interest

Compound Name: *Elmycin D*

Cat. No.: *B15565326*

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Introduction

Elmycin D is an antibiotic isolated from *Streptomyces cellulosae* ssp. *griseoincarnatus*.^[1]

Proper preparation of stock solutions is critical for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Elmycin D** stock solutions for laboratory use.

Data Presentation

A summary of the key quantitative data for **Elmycin D** is presented in Table 1. This information is essential for accurate stock solution preparation.

Parameter	Value	Source
Molecular Weight	328.36 g/mol	[1]
Recommended Solvent	DMSO	Inferred from Elmycin B
Recommended Stock Concentration	1-10 mM	General laboratory practice
Storage Temperature (Powder)	-20°C	General laboratory practice
Storage Temperature (Stock Solution)	-20°C or -80°C	General laboratory practice
Stability	Protect from light when in solution	[2]

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Elmycin D** and DMSO.
- Handle the powdered form of **Elmycin D** in a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Recommended Protocol for Preparing a 10 mM Elmycin D Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Elmycin D** in DMSO.

Materials:

- **Elmycin D** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade

- Microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer

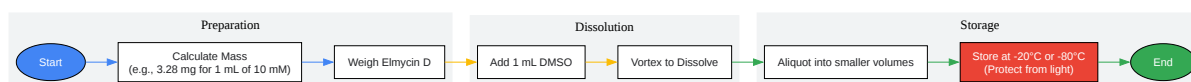
Procedure:

- Calculate the required mass of **Elmycin D**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 328.36 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 3.28 \text{ mg}$
- Weighing **Elmycin D**:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out 3.28 mg of **Elmycin D** powder into the microcentrifuge tube.
- Dissolving **Elmycin D**:
 - Add 1 mL of DMSO to the microcentrifuge tube containing the **Elmycin D** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes, or until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes.

- Store the aliquots at -20°C or -80°C for long-term storage.
- When in solution, protect **Elmycin D** from light.[2]

Mandatory Visualization

The following diagram illustrates the workflow for preparing the **Elmycin D** stock solution.



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Caption: Workflow for preparing **Elmycin D** stock solution.

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References

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